Comparative Guide: Mass Spectrometry Profiling of Dimethyl Pyridazine-3,6-dicarboxylate

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Compound of Interest

Compound Name:	*Dimethyl Pyridazine-3,6-dicarboxylate*
CAS No.:	*2166-24-7*
Cat. No.:	*B2861587*

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Executive Summary

Dimethyl pyridazine-3,6-dicarboxylate (DMPD) is a critical heterocyclic scaffold, increasingly utilized in bioorthogonal chemistry as a precursor for inverse electron demand Diels-Alder (IEDDA) reactions and as a core pharmacophore in drug discovery. Its electron-deficient nature and specific nitrogen positioning present unique analytical challenges compared to carbocyclic analogs like dimethyl phthalate.

This guide provides a technical comparison of mass spectrometric (MS) strategies for DMPD analysis, specifically contrasting Electrospray Ionization (ESI-LC-MS/MS) against Electron Ionization (EI-GC-MS). We establish the fragmentation causality required for precise structural validation and metabolite identification.

Section 1: Structural Context & Analytical Significance

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The pyridazine ring (1,2-diazine) imparts high polarity and specific hydrogen-bonding capabilities distinct from pyrazine (1,4-diazine) or pyridine isomers. In the context of DMPD (

, MW 196.16 Da), the 3,6-dicarboxylate substitution creates a "push-pull" electronic system that heavily influences bond lability during ionization.

Why this analysis matters:

- IEDDA Validation: DMPD is often the "spent" oxidized product or the starting diene in tetrazine ligations. Distinguishing it from dihydro-intermediates is crucial for kinetic studies.
- Impurity Profiling: Synthetic routes often yield regioisomers (e.g., 3,4-dicarboxylates) or partially hydrolyzed mono-esters. MS fragmentation is the fastest method to resolve these without NMR.

Section 2: Comparative Methodology (EI vs. ESI)

The choice between EI and ESI is not merely operational; it dictates the depth of structural insight.

Performance Comparison Table

Feature	Method A: EI-GC-MS **(Hard Ionization)**	Method B: ESI-LC-MS/MS **(Soft Ionization)**
Primary State	Gas Phase (Thermal vaporization required)	Liquid Phase (Solution state)
Molecular Ion	(m/z 196). Often weak intensity due to ester cleavage.	(m/z 197). High intensity base peak.
Fragmentation	High Energy: Extensive in-source fragmentation. Promotes radical-induced cleavages (-cleavage).	Controllable: Collision-Induced Dissociation (CID) allows sequential "peeling" of substituents.
Limit of Detection	Mid-range (ng level). Good for purity checks.	Low (pg level).[1] Essential for PK/PD studies in biological matrices.
Key Drawback	Thermal degradation risk. The N-N bond is heat-sensitive.	Adduct formation (,) can complicate quantification.

Expert Insight: When to use which?

- Use EI-GC-MS for raw material quality control (QC) and synthesis monitoring where the sample is in organic solvent (e.g., DCM, Ethyl Acetate).
- Use ESI-LC-MS/MS for biological assays (plasma stability, metabolite ID) where the analyte is in aqueous buffers and sensitivity is paramount.

Section 3: Fragmentation Mechanics & Causality

Understanding the why behind the peaks is essential for self-validating the spectra.

The ESI Fragmentation Pathway (Positive Mode)

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In ESI (+), the protonation likely occurs at one of the ring nitrogens due to the electron-withdrawing effect of the esters reducing carbonyl basicity.

- Precursor:

  at m/z 197.

- Primary Loss (Methanol): The ester methoxy group is labile. A neutral loss of methanol (

  , 32 Da) is the dominant pathway, driven by the formation of a stable acylium-like ion or cyclic anhydride intermediate.

  - Transition:

    .

- Secondary Loss (Carbon Monoxide): Following methanol loss, the resulting carbonyl is destabilized, leading to CO extrusion (28 Da).

  - Transition:

    .

- Ring Contraction: Unlike phthalates, the pyridazine ring can undergo

  extrusion or HCN loss under high collision energy (CE > 35 eV), though this is less common than in tetrazines.

Visualization of Fragmentation Logic

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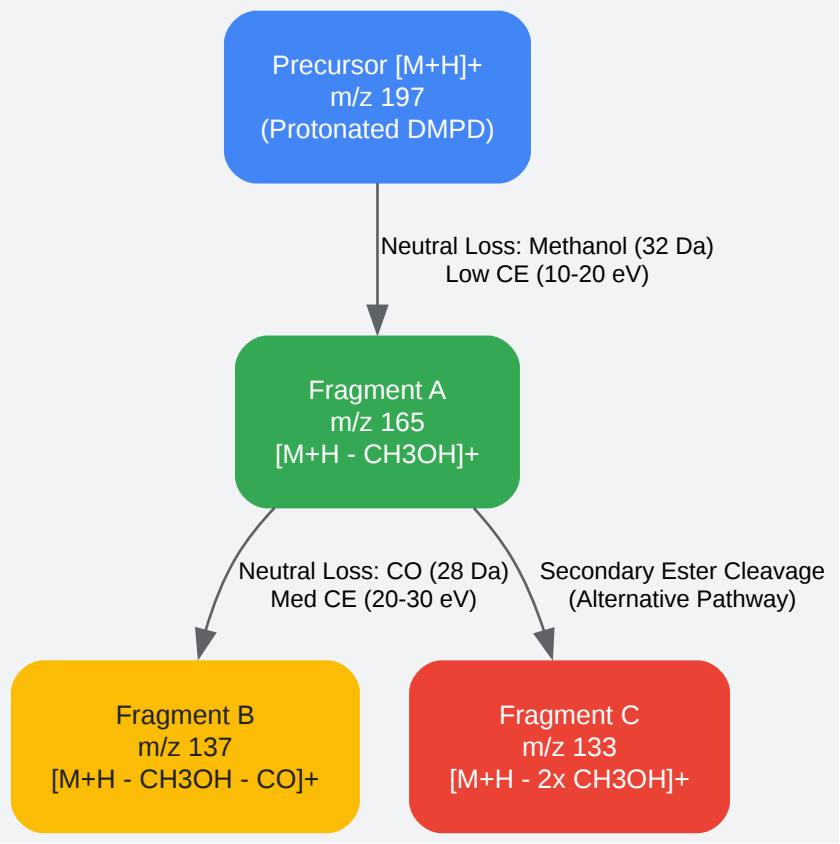

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Figure 1: Proposed ESI(+) Collision-Induced Dissociation (CID) pathway for **Dimethyl pyridazine-3,6-dicarboxylate**.

Section 4: Validated Experimental Protocol (LC-MS/MS)

This protocol is designed for the quantification of DMPD in plasma or reaction mixtures, prioritizing the ESI method for its versatility.

Chromatographic Conditions

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50 mm, 1.8 µm). Why? The diester is moderately polar; C18 provides sufficient retention without excessive tailing caused by the basic nitrogens.

- Mobile Phase A: Water + 0.1% Formic Acid.

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- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
  - Note: Formic acid is crucial to ensure protonation (
) and improve ionization efficiency.
- Gradient: 5% B to 95% B over 5 minutes.

Mass Spectrometer Settings (Triple Quadrupole)

- Ionization: ESI Positive Mode.
- Capillary Voltage: 3500 V.
- Gas Temperature: 300°C (Ensure complete desolvation of the polar diester).
- MRM Transitions (Quantification):
  - Quantifier:
    (Collision Energy: 15 eV).
  - Qualifier:
    (Collision Energy: 28 eV).

Analytical Workflow Diagram



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Figure 2: Step-by-step LC-MS/MS Multiple Reaction Monitoring (MRM) workflow.

Section 5: Data Analysis & Isomer Differentiation

A common pitfall is confusing DMPD with its carbocyclic analog, Dimethyl Phthalate (DMP), or other diazine isomers. While they have different molecular weights (DMPD: 196.16, DMP:

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194.19), low-resolution instruments might show ambiguity if calibration is poor.

Key Differentiators:

- Nitrogen Rule: DMPD has an even mass (196) and two nitrogens. In ESI, the

  is odd (197). DMP (no nitrogens) has an even mass (194) and odd

  (195).

- Fragment Ions:
  - DMPD: Characteristic fragments at m/z 137 and 105 (ring degradation).
  - Phthalates: Almost always yield the stabilized phthalic anhydride ion at m/z 149. The absence of m/z 149 is a strong negative indicator for phthalates and supports the pyridazine structure.

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